

Personal protective equipment for handling CL 5343

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Compound of Interest

Compound Name: CL 5343

Cat. No.: B1684419

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Essential Safety and Handling Guide for CL 5343

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, personal protective equipment (PPE) guidelines, and disposal plans for handling **CL 5343** (CAS No. 14949-00-9). Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical Identification and Hazards

Identifier	Value
Chemical Name	5-amino-1,3,4-thiadiazole-2-sulfonamide
CAS Number	14949-00-9[1][2]
Molecular Formula	C2H4N4O2S2[1][2]
Molecular Weight	180.21[1]
Physical Form	White Solid[1]
Signal Word	Danger
Hazard Pictograms	Corrosive
Hazard Statements	H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage.

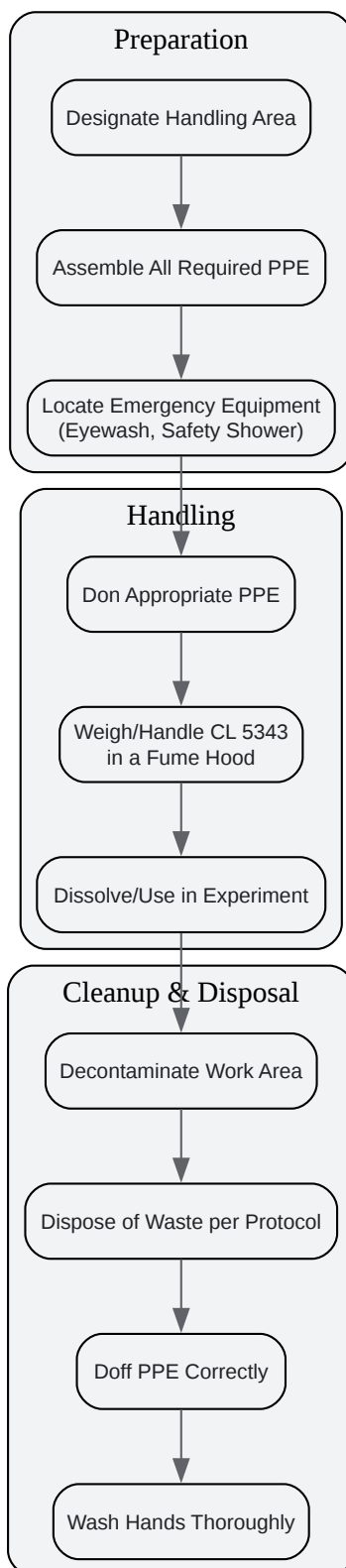
Personal Protective Equipment (PPE)

Based on the hazard statements, the following PPE is mandatory when handling **CL 5343**.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear a lab coat, and chemical-resistant gloves (e.g., nitrile). Ensure full skin coverage.
Respiratory Protection	Use a NIOSH-approved respirator if working in a poorly ventilated area or if dust is generated.
Body Protection	A chemical-resistant apron or suit may be necessary for large quantities or when there is a risk of significant splashing.

Operational and Handling Plan

Workflow for Safe Handling of **CL 5343**



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Caption: A stepwise workflow for the safe handling of **CL 5343** , from preparation to disposal.

Procedural Steps:

- Preparation:
 - Designate a specific area for handling **CL 5343** , preferably within a chemical fume hood.
 - Ensure all necessary PPE is available and in good condition.
 - Confirm the location and functionality of emergency eyewash stations and safety showers.
- Handling:
 - Always wear the prescribed PPE before handling the compound.
 - Avoid creating dust. If weighing the solid, do so carefully within the fume hood.
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Cleanup and Disposal:
 - After handling, thoroughly decontaminate all surfaces and equipment.
 - Dispose of contaminated waste, including gloves and any disposable labware, in a designated hazardous waste container. Follow all institutional and local regulations for chemical waste disposal.
 - Remove PPE in the correct order to avoid self-contamination.
 - Wash hands and any exposed skin thoroughly after handling.

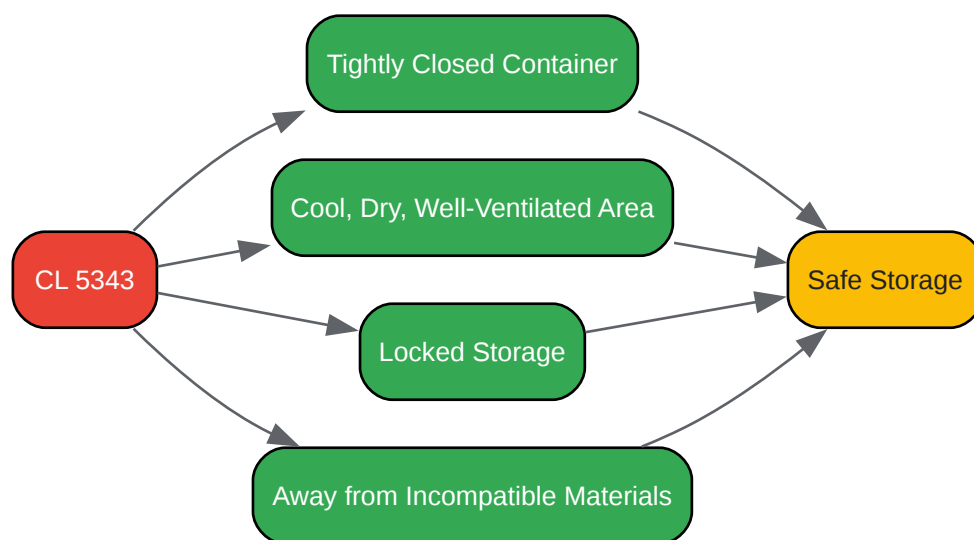
Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep locked up and away from incompatible materials.

Logical Relationship for Safe Storage



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Caption: Key requirements for the safe and secure storage of **CL 5343** .

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References

- 1. CL 5343,14949-00-9-Chemicalbridge-Chemicalbridge [chemicalbridge.co.uk]
- 2. CL 5343 | 14949-00-9 [sigmaaldrich.com]
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